

# Technical Guide: Properties and Analysis of Akton (CAS 1757-18-2)

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## Compound of Interest

Compound Name: Akton

Cat. No.: B1233760

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## Introduction

**Akton**, with the CAS number 1757-18-2, is an organophosphorus compound chemically identified as O-[2-chloro-1-(2,5-dichlorophenyl)ethenyl] O,O-diethyl phosphorothioate.[1] Primarily utilized as a nonsystemic insecticide, **Akton** exerts its biological effects through the inhibition of acetylcholinesterase, a critical enzyme in the nervous system.[1] This technical guide provides an in-depth overview of the chemical, physical, and toxicological properties of **Akton**, along with its mechanism of action and relevant experimental protocols for its analysis.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Akton** are summarized in the table below, providing a concise reference for laboratory and research applications.

Property	Value	Reference
CAS Number	1757-18-2	[1]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> Cl <sub>3</sub> O <sub>3</sub> PS	[1]
Molecular Weight	375.6 g/mol	[1]
IUPAC Name	[2-chloro-1-(2,5-dichlorophenyl)ethenoxy]-diethoxy-sulfanylidene-λ <sup>5</sup> -phosphane	[1]
Melting Point	27.5-28.5 °C	
Boiling Point	406.5 ± 55.0 °C (Predicted)	
Density	1.392 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Water Solubility	1.4 mg/L	[2]
Appearance	Brown liquid	[2]

## Toxicological Profile

**Akton** is classified as a highly toxic compound. Its toxicity is primarily attributed to its potent inhibition of acetylcholinesterase. The following table summarizes the available acute toxicity data.

Test Animal	Route of Administration	LD50	Reference
Rat	Oral	146 mg/kg	[2]
Mouse	Oral	89 mg/kg	[2]
Mallard	Oral	>2000 mg/kg	[2]
Rabbit	Dermal	177 mg/kg	[2]

Hazard Classification:

- GHS Classification: Fatal if swallowed or in contact with skin.

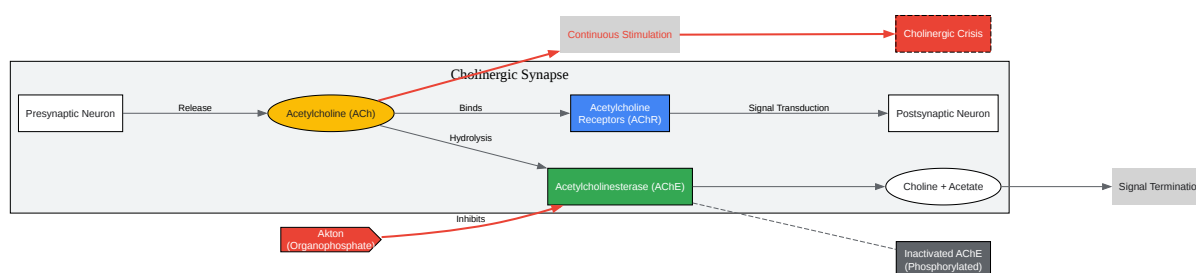
## Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of action for **Akton**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process essential for terminating nerve impulses at cholinergic synapses.

The inhibition of AChE by **Akton** is an irreversible process that occurs at the serine hydroxyl group in the active site of the enzyme.[3] This leads to the accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of muscarinic and nicotinic receptors. This overstimulation leads to a state known as cholinergic crisis, characterized by a range of symptoms including muscle weakness, paralysis, and in severe cases, respiratory failure and death.[4]

## Signaling Pathway

The following diagram illustrates the signaling pathway of acetylcholinesterase inhibition by **Akton**.



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### Acetylcholinesterase inhibition by **Akton**.

Downstream of receptor overstimulation, organophosphate exposure can also lead to the activation of other signaling pathways, such as the mitogen-activated protein kinase (MAPK) pathway, including ERK, JNK, and p38-MAPK, which can induce oxidative stress and apoptosis.

## Experimental Protocols

While detailed, step-by-step protocols for the synthesis and analysis of **Akton** are not readily available in the public domain, this section outlines the general methodologies based on established analytical procedures for organophosphorus pesticides.

## Synthesis

The synthesis of **Akton** generally involves a three-step process:[1]

- Preparation of Diethyl Phosphorothioate: This is typically achieved through the reaction of phosphorus pentasulfide with diethyl chlorophosphate.
- Chlorination: Chlorine is introduced into the aromatic ring using a chlorinating agent such as thionyl chloride or phosphorus oxychloride.
- Formation of the Ethenyl Group: The final step involves coupling reactions to form the ethenyl linkage with the desired substitution pattern.

## Analytical Methods

The analysis of **Akton** is typically performed using gas chromatography (GC) coupled with various detectors. The following provides a general workflow and suggested parameters based on standard methods for organophosphorus pesticide analysis, such as AOAC Official Method 985.22 and US EPA Method 8141B.

### 5.2.1 Sample Preparation (General)

A generic solid-phase extraction (SPE) or liquid-liquid extraction (LLE) protocol would be employed to isolate **Akton** from the sample matrix. The choice of solvent and sorbent would depend on the specific matrix being analyzed.

### 5.2.2 Gas Chromatography (GC) Analysis

- Instrumentation: A gas chromatograph equipped with a split/splitless injector and a suitable detector.
- Column: A capillary column suitable for pesticide analysis, such as a TG-5SILMS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Injector: Splitless mode.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient would be optimized to ensure adequate separation of **Akton** from other components in the sample. A typical program might start at a low temperature (e.g., 60-80°C), ramp up to a higher temperature (e.g., 280-300°C), and hold for a period to ensure elution of all compounds.
- Detector:
  - Flame Photometric Detector (FPD): Sensitive to phosphorus-containing compounds.
  - Nitrogen-Phosphorus Detector (NPD): Highly selective for nitrogen- and phosphorus-containing compounds.
  - Mass Spectrometer (MS): Provides definitive identification and quantification. For targeted analysis, a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode would offer the highest selectivity and sensitivity.

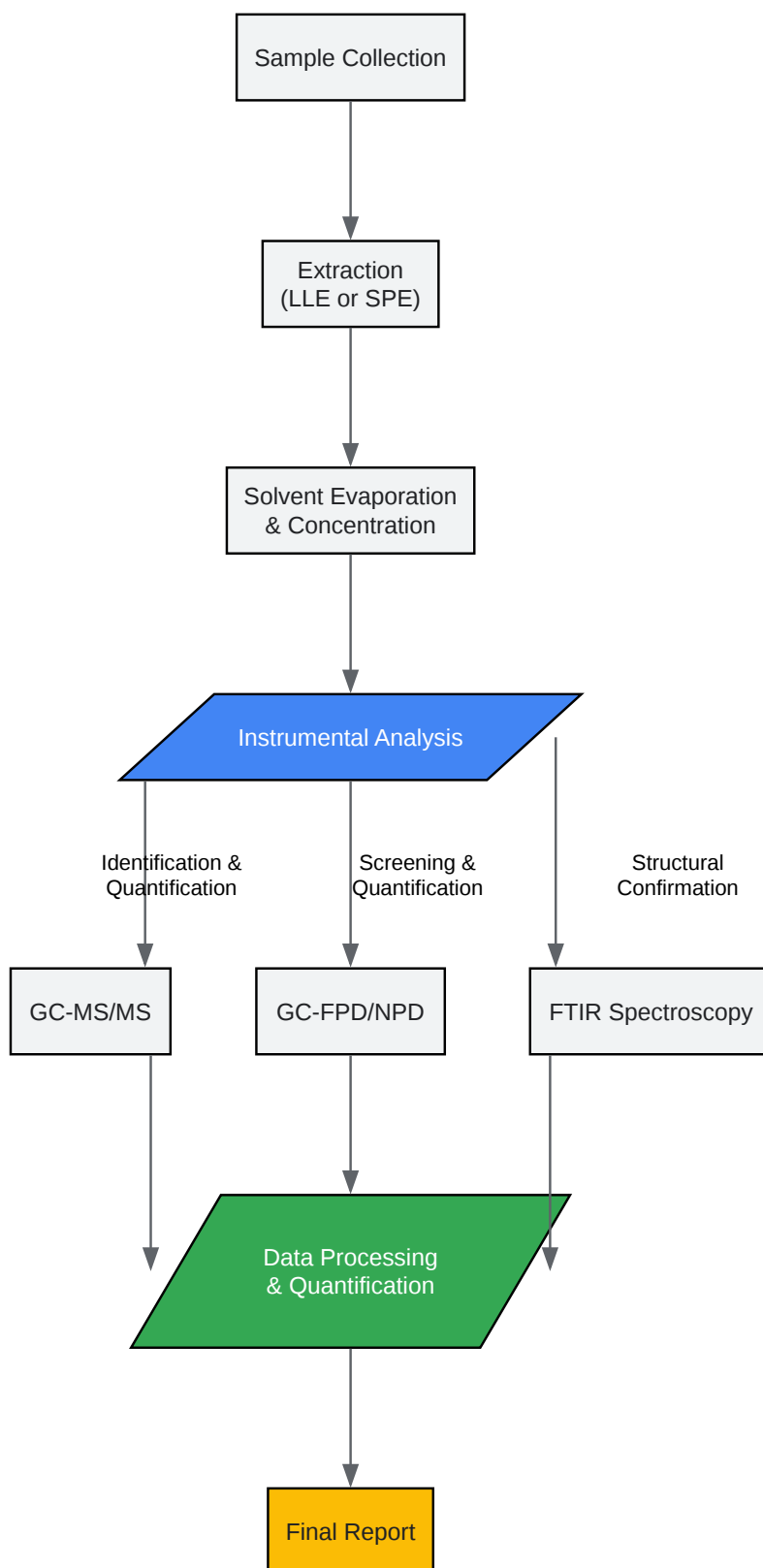
### 5.2.3 Infrared (IR) Spectroscopy

Infrared spectroscopy can be used for the identification and structural elucidation of **Akton**. A sample of the purified compound would be analyzed using an FTIR spectrometer. The resulting

spectrum would show characteristic absorption bands corresponding to the various functional groups present in the molecule, such as P=S, P-O-C, C=C, and C-Cl bonds.

## Experimental Workflow

The following diagram outlines a general workflow for the analysis of **Akton** in a given sample.



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General workflow for **Akton** analysis.

## Safety and Handling

**Akton** is a highly toxic compound and should be handled with extreme caution in a well-ventilated laboratory, preferably within a fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles, must be worn at all times. In case of accidental exposure, seek immediate medical attention. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

## Conclusion

**Akton** (CAS 1757-18-2) is a potent organophosphorus insecticide with a well-defined mechanism of action involving the irreversible inhibition of acetylcholinesterase. Its chemical, physical, and toxicological properties necessitate careful handling and the use of sensitive and selective analytical methods for its detection and quantification. This guide provides a comprehensive overview to support researchers and scientists in their work with this compound.

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